

# Technical Safety & Handling Guide: Propanedinitrile, [(5-bromo-2-furanyl)methylene]-

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## Compound of Interest

Compound Name: Propanedinitrile, [(5-bromo-2-furanyl)methylene]-  
CAS No.: 56656-96-3  
Cat. No.: B12054316

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## Executive Summary & Chemical Identity[1][2][3]

**Propanedinitrile, [(5-bromo-2-furanyl)methylene]-** is a Knoevenagel condensation product of 5-bromo-2-furaldehyde and malononitrile. It belongs to the class of benzyldiene malononitriles (specifically a furan analog), which are pharmacologically significant as "Tyrphostins" (Tyrosine Phosphorylation Inhibitors). These compounds act as Michael acceptors, covalently modifying cysteine residues in kinase domains, or as competitive inhibitors.

| Property            | Details                                          |
|---------------------|--------------------------------------------------|
| IUPAC Name          | 2-[(5-bromo-2-furyl)methylene]propanedinitrile   |
| Common Name         | (5-Bromo-2-furfurylidene)malononitrile           |
| CAS Registry Number | 56656-96-3                                       |
| Molecular Formula   | C <sub>8</sub> H <sub>3</sub> BrN <sub>2</sub> O |
| Molecular Weight    | 223.03 g/mol                                     |
| SMILES              | <chem>N#C/C(C#N)=C\c1oc(Br)cc1</chem>            |
| Structural Class    | Organobromine, Furan, Vinyl Nitrile              |

## Hazard Identification & Risk Assessment (GHS)

Warning: This compound is a potent electrophile and nitrile derivative. While specific toxicological data for this exact CAS is limited, its structural analogs (e.g., CS gas, Tyrphostin AG 825) suggest high biological reactivity.

### GHS Classification (Inferred from SAR)

- Acute Toxicity (Oral/Dermal/Inhalation): Category 3 (Toxic).<sup>[1]</sup>
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).
- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation).
- Sensitization (Skin): Category 1 (May cause an allergic skin reaction due to Michael acceptor activity).

### Critical Hazards

- Michael Acceptor Reactivity: The vinyl nitrile group is highly electrophilic and can irreversibly alkylate cellular proteins (cysteine residues), leading to cytotoxicity or sensitization.

- **Cyanide Potential:** While vinyl nitriles are generally more stable than aliphatic nitriles, metabolic breakdown can theoretically release cyanide ions ( ).
- **Lachrymator Potential:** Similar benzylidene malononitriles are potent lachrymators (tear gas agents). Handle with extreme care to avoid respiratory distress.[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Physicochemical Profiling

The following data is synthesized from structural analogs and available chemical databases.

| Parameter        | Value / Observation                                                                                                                            |
|------------------|------------------------------------------------------------------------------------------------------------------------------------------------|
| Appearance       | Yellow to orange crystalline solid (Conjugated system absorbs blue light)                                                                      |
| Melting Point    | Predicted: 80–120 °C (Analog 5-HMF derivative melts at 76–77 °C)                                                                               |
| Solubility       | Soluble: DMSO, DMF, Acetone, Hot Ethanol<br>Insoluble: Water, Hexane                                                                           |
| LogP (Predicted) | ~2.1 (Moderate lipophilicity)                                                                                                                  |
| Stability        | Sensitive to moisture (hydrolysis of nitrile) and light (cis-trans isomerization). <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> |

## Synthesis & Experimental Protocols

### Protocol: Knoevenagel Condensation

This protocol describes the synthesis of the target molecule from 5-bromo-2-furaldehyde and malononitrile.

Reagents:

- 5-Bromo-2-furaldehyde (1.0 eq)
- Malononitrile (1.1 eq)

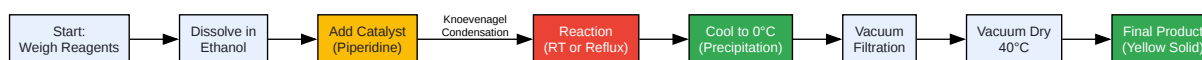
- Catalyst: Piperidine (0.1 eq) or Ammonium Acetate (0.1 eq)
- Solvent: Ethanol (Absolute)

#### Step-by-Step Methodology:

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 5-bromo-2-furaldehyde (10 mmol) in 20 mL of ethanol.
- Addition: Add malononitrile (11 mmol) to the solution.
- Catalysis: Add piperidine (3-4 drops) as a catalyst. The solution may turn a darker shade of yellow/orange immediately.
- Reaction: Stir the mixture at room temperature for 30 minutes. If precipitation does not occur, heat to reflux (78 °C) for 1-2 hours.
- Work-up: Cool the reaction mixture in an ice bath (0-4 °C). The product should precipitate as crystals.
- Purification: Filter the solid under vacuum. Wash with cold ethanol (2 x 5 mL) and then cold hexane.
- Drying: Dry the solid in a vacuum oven at 40 °C for 4 hours.
- Characterization: Confirm structure via  $^1\text{H}$ -NMR (DMSO- $d_6$ ). Look for the vinyl proton singlet around

7.5–8.2 ppm.

## Synthesis Workflow Diagram



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Figure 1: Step-by-step workflow for the synthesis of **Propanedinitrile, [(5-bromo-2-furanyl)methylene]-**.

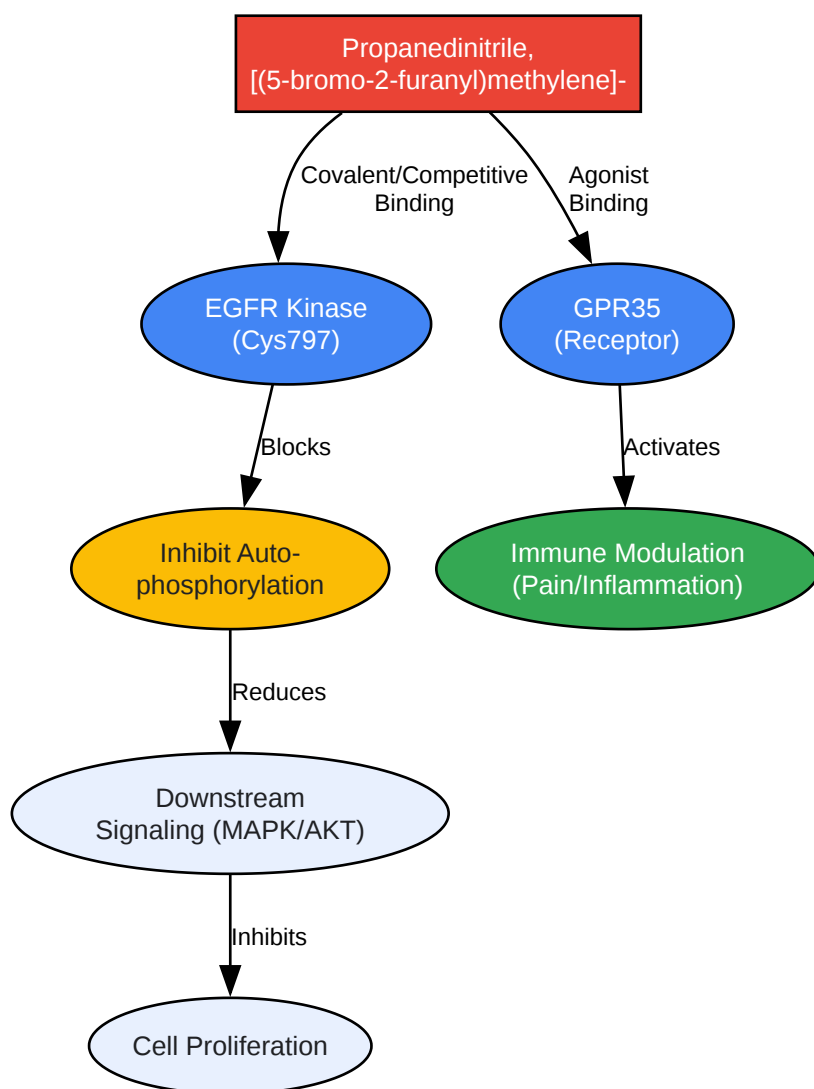
## Biological Mechanism & Applications

This compound is a structural analog of Tyrphostin AG 825 and other furan-based kinase inhibitors.

### Mechanism of Action

- **EGFR Inhibition:** The malononitrile group acts as a "warhead." The electron-withdrawing effect of the nitriles makes the vinyl carbon highly susceptible to nucleophilic attack by the thiol group of Cysteine-797 (Cys797) in the ATP-binding pocket of EGFR (Epidermal Growth Factor Receptor).
- **GPR35 Agonism:** Recent studies indicate that furan-2-ylmethylene malononitriles are potent agonists for GPR35, an orphan G-protein-coupled receptor involved in immune regulation and pain signaling.

### Signaling Pathway Diagram



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Figure 2: Dual mechanism of action: EGFR kinase inhibition and GPR35 receptor agonism.

## Handling, Storage, and Disposal[9]

### Storage Protocols

- Temperature: Store at 2–8 °C (Refrigerate).
- Atmosphere: Store under Inert Gas (Argon or Nitrogen) to prevent oxidation of the furan ring.
- Container: Amber glass vial (protect from light to prevent isomerization).

## Safe Handling (SOP)

- Engineering Controls: Always handle within a certified Chemical Fume Hood.
- PPE:
  - Gloves: Double-gloving with Nitrile (0.11 mm minimum thickness).
  - Eyes: Chemical splash goggles.
  - Body: Lab coat with long sleeves; apron if handling >1g.

## Disposal

- Classification: Halogenated Organic Waste.
- Protocol: Dissolve in a combustible solvent (e.g., acetone) and incinerate in a chemical incinerator equipped with an afterburner and scrubber. Do not pour down the drain. The bromine atom requires specific incineration protocols to capture HBr gas.

## Emergency Response

| Scenario      | Action                                                                                                                                                                   |
|---------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Skin Contact  | Wash immediately with soap and copious water for 15 minutes. If irritation persists, seek medical attention. Note: Treat as a potential chemical burn.                   |
| Eye Contact   | Rinse cautiously with water for 15 minutes, lifting eyelids.[3] Remove contact lenses.[3][4][8] Seek immediate ophthalmological attention.                               |
| Inhalation    | Move victim to fresh air.[2][4][8] If breathing is difficult, give oxygen.[2] If not breathing, give artificial respiration.[2][8]                                       |
| Ingestion     | Do NOT induce vomiting. Rinse mouth with water. Administer activated charcoal if conscious. Transport to ER immediately.                                                 |
| Spill Cleanup | Evacuate area. Wear full PPE.[2][3][8][9] Absorb with vermiculite or sand. Collect in a sealed container. Neutralize surface with 10% bleach solution (oxidizes traces). |

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